

Cerium Carbonate: A Versatile Intermediate for Advanced Synthesis in Research and Development

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Compound of Interest

Compound Name: Cerium(3+);carbonate

Cat. No.: B14757973

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Application Note AP-CE-2401

Introduction

Cerium carbonate ($\text{Ce}_2(\text{CO}_3)_3$) is a water-insoluble cerium source that serves as a critical chemical intermediate in the synthesis of a wide array of advanced materials.[1] Its utility lies in its facile conversion to other cerium compounds, most notably cerium oxide (ceria, CeO_2), through thermal decomposition (calcination).[1] This makes it a foundational material for researchers, scientists, and drug development professionals working on catalysts, polishing agents, and, increasingly, in biomedical applications. Cerium oxide nanoparticles, derived from cerium carbonate, are of particular interest in the pharmaceutical realm for their potential in drug delivery and as therapeutic agents due to their unique redox properties.[2][3]

This document provides detailed application notes and experimental protocols for the use of cerium carbonate as a chemical intermediate in key synthetic processes.

Synthesis of Cerium Oxide (CeO_2) Nanoparticles

Cerium carbonate is a widely used precursor for the synthesis of cerium oxide nanoparticles (CeO_2 NPs) due to the ease of its production and handling.[4] The morphology and size of the resulting CeO_2 NPs can be controlled by the synthesis conditions of the initial cerium carbonate and the subsequent calcination process.

Co-Precipitation Method

A straightforward and cost-effective method for synthesizing CeO₂ NPs involves the co-precipitation of a cerium salt with a carbonate source to form a cerium carbonate precursor, followed by calcination.^[5]

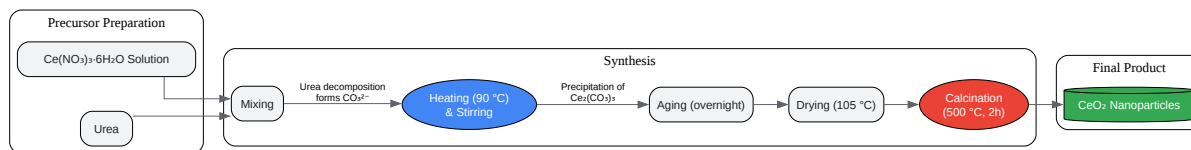
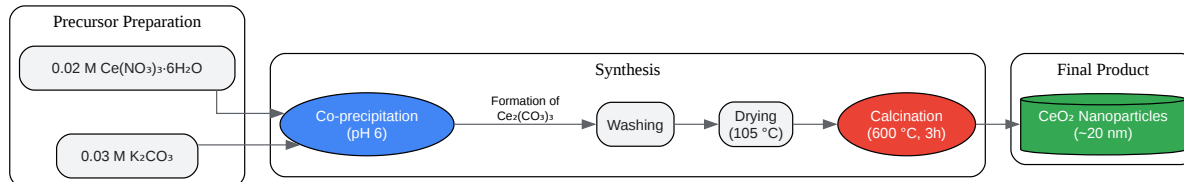
Experimental Protocol:

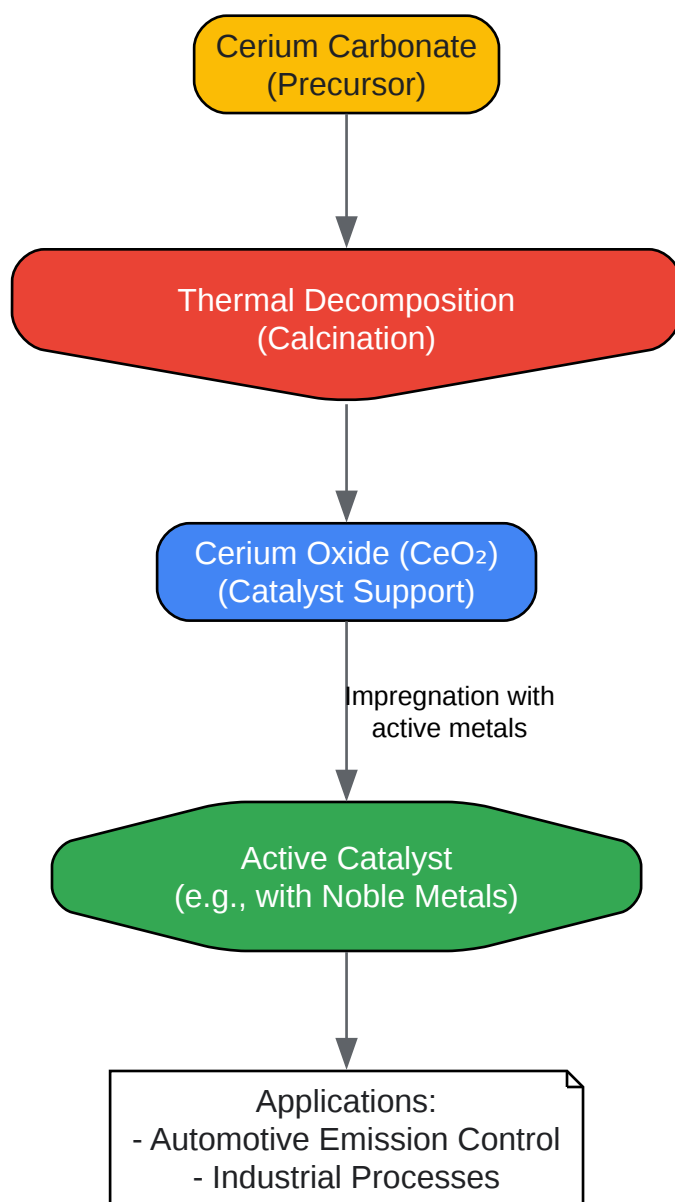
- Precursor Solution Preparation:
 - Prepare a 0.02 M solution of cerium(III) nitrate hexahydrate (Ce(NO₃)₃·6H₂O) by dissolving 2.17 g in 250 mL of distilled water.^[5]
 - Prepare a 0.03 M solution of potassium carbonate (K₂CO₃) by dissolving 1.036 g in 250 mL of distilled water.^[5]
- Precipitation:
 - To 100 mL of well-stirred distilled water, add 50 mL of the cerium(III) nitrate solution and 20 mL of the potassium carbonate solution dropwise.^[5]
 - Maintain a constant pH of 6 during the precipitation process to form a white precipitate of cerium(III) carbonate.^[5]
- Washing and Drying:
 - Separate the precipitate by centrifugation or filtration.
 - Wash the precipitate several times with distilled water to remove impurities.
 - Dry the precipitate in an oven at 105 °C overnight.^[6]
- Calcination:
 - Calcine the dried cerium carbonate powder in a furnace at 600 °C for 3 hours to obtain CeO₂ nanoparticles.^{[5][7]}

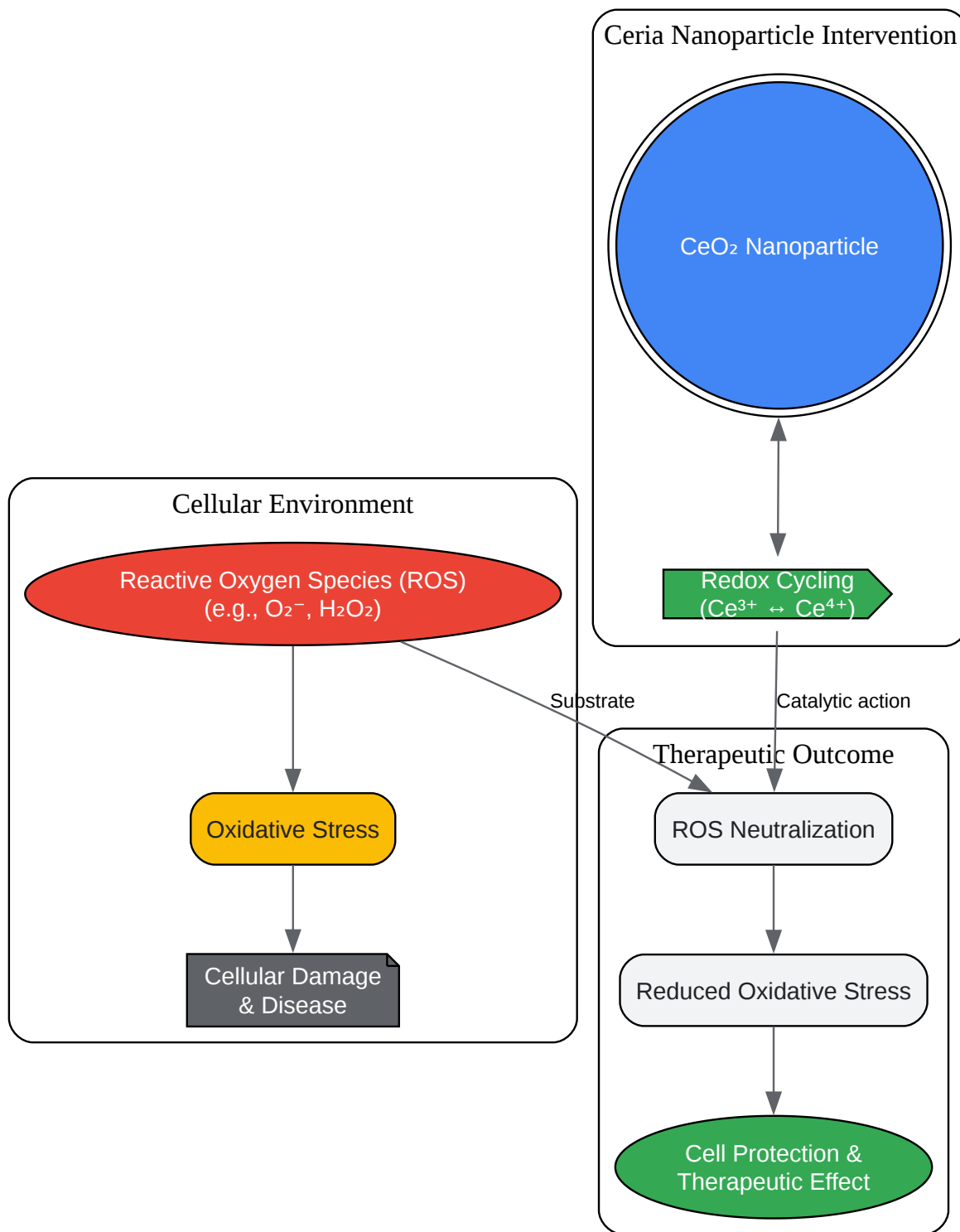
Quantitative Data Summary:

Parameter	Value	Reference
Ce(NO ₃) ₃ ·6H ₂ O Concentration	0.02 M	[5]
K ₂ CO ₃ Concentration	0.03 M	[5]
Reaction pH	6	[5]
Drying Temperature	105 °C	[6]
Calcination Temperature	600 °C	[5][7]
Calcination Time	3 hours	[7]
Resulting CeO ₂ Particle Size	~20 nm	[5]

Experimental Workflow:







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